

# Synthesis of 4'-Fluorochalcone: An Application Note and Protocol

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## Compound of Interest

Compound Name: 4'-Fluorochalcone

Cat. No.: B3421806

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## Introduction

**4'-Fluorochalcone**, systematically named (E)-1-(4-fluorophenyl)-3-phenylprop-2-en-1-one, is a fluorinated derivative of the chalcone backbone. Chalcones are  $\alpha,\beta$ -unsaturated ketones that serve as key precursors in the biosynthesis of flavonoids and exhibit a wide range of pharmacological activities. The introduction of a fluorine atom into the chalcone structure can significantly modulate its physicochemical properties and biological activity, making **4'-Fluorochalcone** a valuable building block in medicinal chemistry and drug development for the synthesis of novel therapeutic agents. This document provides a detailed, step-by-step protocol for the synthesis of **4'-Fluorochalcone** via the Claisen-Schmidt condensation reaction.

## Reaction Scheme

The synthesis of **4'-Fluorochalcone** is achieved through a base-catalyzed Claisen-Schmidt condensation of 4-fluoroacetophenone and benzaldehyde.

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Figure 1: Reaction scheme for the synthesis of **4'-Fluorochalcone**.

## Experimental Protocol

This protocol details the synthesis of **4'-Fluorochalcone** from 4-fluoroacetophenone and benzaldehyde using a sodium hydroxide catalyst in an ethanol solvent.

## Materials and Reagents

Reagent/Material	Grade	Supplier
4-Fluoroacetophenone	Reagent	Sigma-Aldrich
Benzaldehyde	Reagent	Sigma-Aldrich
Sodium Hydroxide (NaOH)	ACS Reagent	Fisher Scientific
Ethanol (95%)	ACS Reagent	Fisher Scientific
Deionized Water	-	-
Round-bottom flask (100 mL)	-	-
Magnetic stir bar	-	-
Magnetic stir plate	-	-
Ice bath	-	-
Büchner funnel and flask	-	-
Filter paper	-	-
Beakers	-	-
Graduated cylinders	-	-
Recrystallization apparatus	-	-

## Procedure

- Reaction Setup: In a 100 mL round-bottom flask equipped with a magnetic stir bar, dissolve 4-fluoroacetophenone (1.38 g, 10 mmol) and benzaldehyde (1.06 g, 10 mmol) in 30 mL of 95% ethanol.
- Cooling: Place the flask in an ice bath on a magnetic stir plate and begin stirring. Allow the solution to cool to 5-10 °C.
- Catalyst Addition: While maintaining the temperature between 5-10 °C, slowly add 10 mL of a 10% aqueous sodium hydroxide solution dropwise to the stirred mixture.

- Reaction: Continue stirring the reaction mixture in the ice bath for 3 hours. A precipitate will form during this time.
- Isolation of Crude Product: After 3 hours, collect the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the crude product with cold deionized water to remove any remaining sodium hydroxide and other water-soluble impurities.
- Drying: Allow the crude product to air-dry on the filter paper.
- Purification by Recrystallization: Transfer the crude solid to a beaker and recrystallize from hot 95% ethanol. Dissolve the solid in a minimum amount of boiling ethanol, then allow it to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- Final Product Collection: Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry thoroughly.
- Characterization: Determine the yield, melting point, and characterize the final product using IR, <sup>1</sup>H NMR, and <sup>13</sup>C NMR spectroscopy.

## Data Presentation

### Reaction Parameters

Parameter	Value
Reactant 1 (4-Fluoroacetophenone)	10 mmol
Reactant 2 (Benzaldehyde)	10 mmol
Catalyst (10% NaOH)	10 mL
Solvent (95% Ethanol)	30 mL
Reaction Temperature	5-10 °C
Reaction Time	3 hours
Typical Yield	~90%

## Characterization Data for 4'-Fluorochalcone

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>11</sub> FO	[1]
Molecular Weight	226.25 g/mol	[1]
Appearance	Light yellow solid	[2]
Melting Point	87 - 91 °C	[2]
<sup>1</sup> H NMR (CDCl <sub>3</sub> , 400 MHz) δ (ppm)	7.20-8.20 (m, 11H, Ar-H and CH=CH)	[3][4]
<sup>13</sup> C NMR (CDCl <sub>3</sub> , 100 MHz) δ (ppm)	121.9, 128.4, 128.8, 129.1, 130.6, 131.2, 134.8, 144.9, 164.5, 167.0, 189.0	[4][5]
IR (KBr) ν (cm <sup>-1</sup> )	~1660 (C=O stretch), ~1600 (C=C stretch), ~1220 (C-F stretch)	[3]

## Experimental Workflow



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Caption: Workflow for the synthesis of 4'-Fluorochalcone.

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## References

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